

Application Notes and Protocols for Amezinium Metilsulfate in Aqueous Solutions

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Compound of Interest

Compound Name: Amezinium

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Introduction

Amezinium metilsulfate is a sympathomimetic agent used for the treatment of hypotension.[1][2] Its mechanism of action involves the stimulation of α and β -1 adrenergic receptors and the inhibition of noradrenaline and tyramine uptake.[3][4][5] Understanding the solubility and stability of **amezinium** metilsulfate in aqueous solutions is critical for its formulation, storage, and effective use in research and clinical settings. These application notes provide detailed information on the aqueous solubility and stability of **amezinium** metilsulfate, along with standardized protocols for their determination.

Physicochemical Properties

Property	Value	Reference
Chemical Name	4-amino-6-methoxy-1-phenylpyridazinium methyl sulfate	[6]
Synonyms	Amezinium metilsulfate, LU-1631, Regulton	[2]
CAS Number	30578-37-1	[1]
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₅ S	[4]
Molecular Weight	313.33 g/mol	[4]
Appearance	White to off-white solid	[3]
Melting Point	176 °C (decomposition)	[6]

Aqueous Solubility

The solubility of **amezinium** metilsulfate in aqueous solutions is a key parameter for the preparation of stock solutions and formulations. Published data from various suppliers show some variability, which may be attributed to differences in experimental conditions such as temperature, pH, and the use of physical methods like sonication to enhance dissolution.

Reported Solubility Data

Solvent	Solubility	Conditions	Source
Water	11.11 mg/mL (35.46 mM)	-	MedChemExpress[3]
Water	50 mg/mL (159.58 mM)	Requires sonication	MedChemExpress[3]
DMSO	≥ 34 mg/mL (108.51 mM)	-	MedChemExpress[3]
DMSO	50 mg/mL (159.58 mM)	Sonication is recommended	TargetMol[4]
DMSO	34 mg/mL	25°C	AbMole BioScience[5]

Protocol for Determining Aqueous Solubility (Equilibrium Method)

This protocol is adapted from standard pharmaceutical guidelines for determining thermodynamic solubility, often referred to as the "gold standard." [7][8]

Objective: To determine the equilibrium solubility of **amezinium** metilsulfate in a specified aqueous buffer.

Materials:

- **Amezinium** metilsulfate powder
- Aqueous buffer of desired pH (e.g., phosphate-buffered saline, pH 7.4)
- Vials with screw caps
- Orbital shaker or rotator
- Temperature-controlled environment (e.g., incubator)
- Syringe filters (0.22 µm)

- High-performance liquid chromatography (HPLC) system with a suitable column and UV detector or a validated UV-Vis spectrophotometer.
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **amezinium** metilsulfate powder to a vial containing a known volume of the aqueous buffer. The excess solid should be clearly visible.
 - Seal the vials tightly.
- Equilibration:
 - Place the vials in an orbital shaker or on a rotator in a temperature-controlled environment (e.g., 25°C or 37°C).
 - Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours).^[7]
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - Filter the sample through a 0.22 µm syringe filter to remove any undissolved particles. The first few drops of the filtrate should be discarded.
- Quantification:
 - Prepare a series of standard solutions of **amezinium** metilsulfate of known concentrations in the same aqueous buffer.

- Analyze the filtered sample and the standard solutions using a validated HPLC-UV or UV-Vis spectrophotometric method.
- Construct a calibration curve from the standard solutions.
- Determine the concentration of **amezinium** metilsulfate in the filtered sample from the calibration curve. This concentration represents the equilibrium solubility.

Workflow for Aqueous Solubility Determination



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Caption: Workflow for determining the equilibrium aqueous solubility of **amezinium** metilsulfate.

Stability in Aqueous Solutions

The stability of **amezinium** metilsulfate in aqueous solutions is crucial for ensuring its potency and safety. Degradation can be influenced by factors such as pH, temperature, and light.[9]

Storage Recommendations for Stock Solutions

For short-term and long-term storage of stock solutions, the following conditions are recommended based on supplier data:

Storage Temperature	Duration	Source
-20°C	1 month	MedChemExpress[3]
-80°C	6 months	MedChemExpress[3]
-20°C (lyophilized)	36 months	Adooq Bioscience
-20°C (in solution)	1 month	Adooq Bioscience

Note: For aqueous stock solutions, it is recommended to filter-sterilize using a 0.22 µm filter before use.[3] It is also advised to prepare fresh solutions and use them promptly.[3]

Protocol for Assessing Aqueous Stability

This protocol is based on ICH guidelines for stability testing of drug substances.[9]

Objective: To evaluate the stability of **amezinium** metilsulfate in aqueous solutions under various conditions (pH, temperature, light).

Materials:

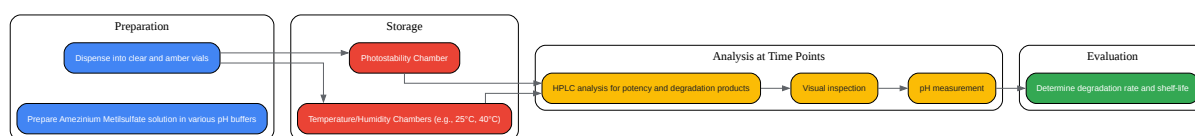
- **Amezinium** metilsulfate
- Aqueous buffers of different pH values (e.g., pH 4, 7, 9)
- Vials (clear and amber)
- Temperature-controlled stability chambers
- Photostability chamber
- HPLC system with a stability-indicating method (a method that can separate the intact drug from its degradation products)
- pH meter

Procedure:

- Solution Preparation:
 - Prepare solutions of **amezinium** metilsulfate at a known concentration in the different aqueous buffers.
 - Dispense the solutions into both clear and amber vials.
- Storage Conditions:
 - Temperature and Humidity: Place the vials in stability chambers at various temperature and humidity conditions as per ICH guidelines (e.g., 25°C/60% RH, 40°C/75% RH).
 - Photostability: Expose the clear vials to light in a photostability chamber according to ICH Q1B guidelines. Wrap a set of control vials in aluminum foil to protect them from light.
- Time Points for Sampling:
 - For accelerated stability studies (e.g., 40°C), recommended time points are 0, 1, 3, and 6 months.
 - For long-term stability studies (e.g., 25°C), recommended time points are 0, 3, 6, 9, 12, 18, and 24 months.
- Analysis:
 - At each time point, withdraw a sample from each vial.
 - Analyze the samples using the validated stability-indicating HPLC method to determine the concentration of **amezinium** metilsulfate remaining.
 - Monitor for the appearance of any degradation products. If significant degradation is observed, attempts should be made to identify and quantify the degradants.
 - Visually inspect the solutions for any changes in color or for the formation of precipitates.
 - Measure the pH of the solutions at each time point.
- Data Evaluation:

- Plot the concentration of **amezinium** metilsulfate as a function of time for each storage condition.
- Determine the degradation rate and the shelf-life of the solution under each condition.

Workflow for Aqueous Stability Assessment



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Caption: General workflow for assessing the stability of **amezinium** metilsulfate in aqueous solutions.

Potential Degradation Pathways

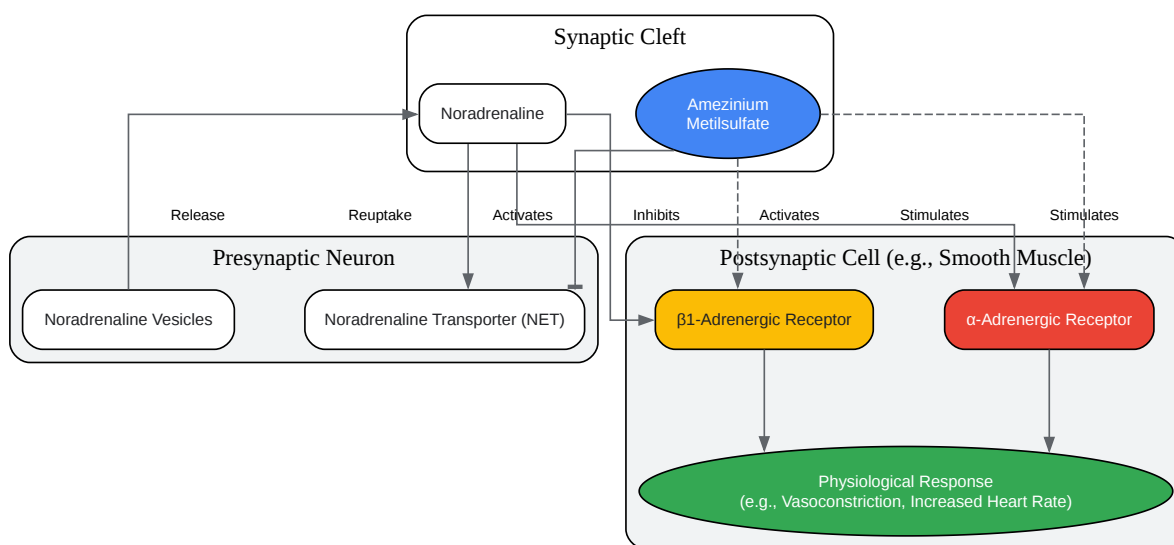
While specific degradation products of **amezinium** metilsulfate in aqueous solutions are not well-documented in the literature, hydrolysis is a potential degradation pathway for many pharmaceuticals.^[10] Given the structure of **amezinium**, the pyridazinium ring system may be susceptible to hydrolytic cleavage, particularly at non-neutral pH and elevated temperatures. Researchers should be aware of the potential for hydrolysis and employ analytical techniques such as LC-MS to detect and identify any potential degradants.

Mechanism of Action and Signaling Pathway

Amezinium metilsulfate exerts its sympathomimetic effects through a multi-faceted mechanism of action.^{[1][2]} It directly stimulates postsynaptic α -adrenergic and β_1 -adrenergic receptors, leading to vasoconstriction and increased heart rate and contractility, respectively. Additionally,

it inhibits the reuptake of noradrenaline from the synaptic cleft into the presynaptic neuron, thereby prolonging the action of this neurotransmitter.

Conceptual Signaling Pathway of **Amezinium** Metilsulfate



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Caption: Conceptual signaling pathway illustrating the mechanism of action of **amezinium** metilsulfate.

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